

# Application Notes and Protocols: Safe Laboratory Handling of Mercury Fulminate

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## Compound of Interest

Compound Name: *Fulminate*

Cat. No.: *B1208216*

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Disclaimer: Mercury **fulminate** is a highly sensitive and toxic primary explosive. Its synthesis, handling, and use should only be undertaken by trained professionals in a properly equipped laboratory with appropriate engineering controls and personal protective equipment. This document is intended for informational purposes for researchers, scientists, and drug development professionals and is not a substitute for a thorough risk assessment and adherence to all institutional and regulatory safety protocols. The use of mercury **fulminate** is subject to pre-approval by the Principal Investigator (PI) and/or Supervisor[1].

## Properties and Hazards

Mercury(II) **fulminate**, with the chemical formula  $\text{Hg}(\text{CNO})_2$ , is a primary explosive that is extremely sensitive to friction, impact, heat, and static electricity[1][2][3]. It appears as a grey, pale brown, or white crystalline solid[2]. Historically used as a trigger in percussion caps for other explosives, its use has been largely phased out due to its inherent instability and the high toxicity of mercury[2][3]. In addition to its explosive nature, mercury **fulminate** is a reproductive toxicant and can cause severe mercury poisoning through inhalation, ingestion, or skin contact[1][4].

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of mercury(II) **fulminate**.

Property	Value	Reference
Chemical Formula	$\text{Hg}(\text{CNO})_2$	[2][3]
Molecular Weight	284.62 g/mol	[2]
Appearance	Grey, pale brown, or white crystalline solid	[2]
Density	4.42 g/cm <sup>3</sup>	[2]
Solubility in Water	0.0704 g/100 mL at 20°C	[2]
Detonation Velocity	~4,250 - 4,300 m/s	[2][3]
Decomposition Temp.	Can begin as low as 100°C; detonates around 160°C	[2][5][6]
OSHA PEL (Mercury)	0.1 mg/m <sup>3</sup> (ceiling)	[2]

## Engineering Controls and Personal Protective Equipment (PPE)

Due to the extreme hazards, stringent safety measures are mandatory.

- Engineering Controls:
  - All work must be conducted in a designated, explosion-proof laboratory[2].
  - A chemical fume hood is required for all manipulations to control toxic vapors[1]. The sash should be kept at the lowest practical height[1].
  - A portable blast shield is highly recommended and should be placed between the user and the apparatus inside the fume hood[1].
  - Use equipment that cannot generate static electricity or sparks[1]. Work surfaces and flooring should be static-free and grounded[2].
  - A mercury spill kit must be available and its location clearly marked[7].

- Personal Protective Equipment (PPE):
  - Body Protection: A flame-resistant lab coat is required[1].
  - Hand Protection: Nitrile or neoprene gloves should be worn[1]. Consult the glove manufacturer for compatibility[8].
  - Eye Protection: ANSI Z87.1-compliant safety goggles must be worn. A full-face shield is recommended if a splash hazard exists[1].
  - Respiratory Protection: A full-face particle respirator with N100 (US) cartridges may be required if the Permissible Exposure Limit (PEL) could be exceeded[8].

## Experimental Protocols

### Synthesis of Mercury(II) Fulminate

This protocol describes a common laboratory-scale synthesis. The reaction is vigorous and produces toxic fumes.

Materials:

- Metallic mercury (5 g)
- Concentrated nitric acid (d=1.42 g/ml, 35 ml)
- 90% Ethanol (50 ml)
- Distilled water
- 100-ml Erlenmeyer flask
- 500-ml beaker
- Ice bath

Procedure:

- Preparation: In a chemical fume hood, add 5 g of metallic mercury to 35 ml of concentrated nitric acid in a 100-ml Erlenmeyer flask.
- Dissolution: Allow the mixture to stand without agitation until the mercury has completely dissolved. This reaction evolves toxic NO<sub>2</sub> gas[2].
- Reaction Initiation: Pour the resulting mercury nitrate solution into a 500-ml beaker containing 50 ml of 90% ethanol. This step should be performed behind a blast shield.
- Precipitation: A vigorous exothermic reaction will commence, producing white fumes, followed by red fumes, and then white fumes again as the reaction moderates. Crystals of mercury(II) **fulminate** will precipitate. The reaction typically lasts about 20 minutes.
- Washing: Once the reaction has ceased, add water to the beaker and wash the crystals repeatedly by decantation until the washings are no longer acidic to litmus paper.
- Storage: The final product, grayish-yellow crystals, should be stored under water to reduce its sensitivity to detonation[1]. For long-term storage, use non-metallic containers like glass or polyethylene and place them in a cool, dark, and dry location, such as an explosion-proof cabinet[1][2].

## Decontamination and Waste Disposal

Proper disposal is critical to prevent environmental contamination and accidental detonation.

Materials:

- 20% Sodium thiosulfate solution
- Sealed, labeled hazardous waste containers

Procedure for Decontamination of Residual Mercury **Fulminate**:

- To safely decompose residual mercury **fulminate**, react it with a 20% sodium thiosulfate solution. It is recommended to use ten times the weight of the **fulminate** in the thiosulfate solution[5].

- Be aware that this reaction may evolve toxic cyanogen gas[5]. Perform this procedure in a well-ventilated fume hood.
- The resulting solution containing stable, non-toxic mercury compounds can then be collected for disposal[2].

#### Procedure for Waste Disposal:

- All mercury-contaminated waste, including filter paper, gloves, and neutralized solutions, must be collected in clearly labeled, sealed containers[7].
- Store waste containers in a fume hood until they can be collected for disposal[7].
- Do not allow waste to accumulate[7]. Arrange for hazardous waste pickup regularly according to your institution's guidelines[7][8].
- NEVER pour mercury-containing waste down the drain[3].

## Safe Handling and Storage Protocols

- Handling:
  - Only handle small quantities at a time.
  - Mercury **fulminate** should be kept wet with at least 20% water or a water-ethyl alcohol mixture whenever possible to reduce its sensitivity[1][9]. Do not handle when frozen.
  - Avoid all sources of ignition, including heat, sparks, static discharge, friction, and impact[1][8].
  - Avoid contact with metals such as aluminum, magnesium, zinc, and copper, as these can trigger decomposition, even when the **fulminate** is wet[5][7].
  - Use non-sparking tools for manipulation.
- Storage:
  - Store mercury **fulminate** submerged in water in non-metallic containers[1][2].

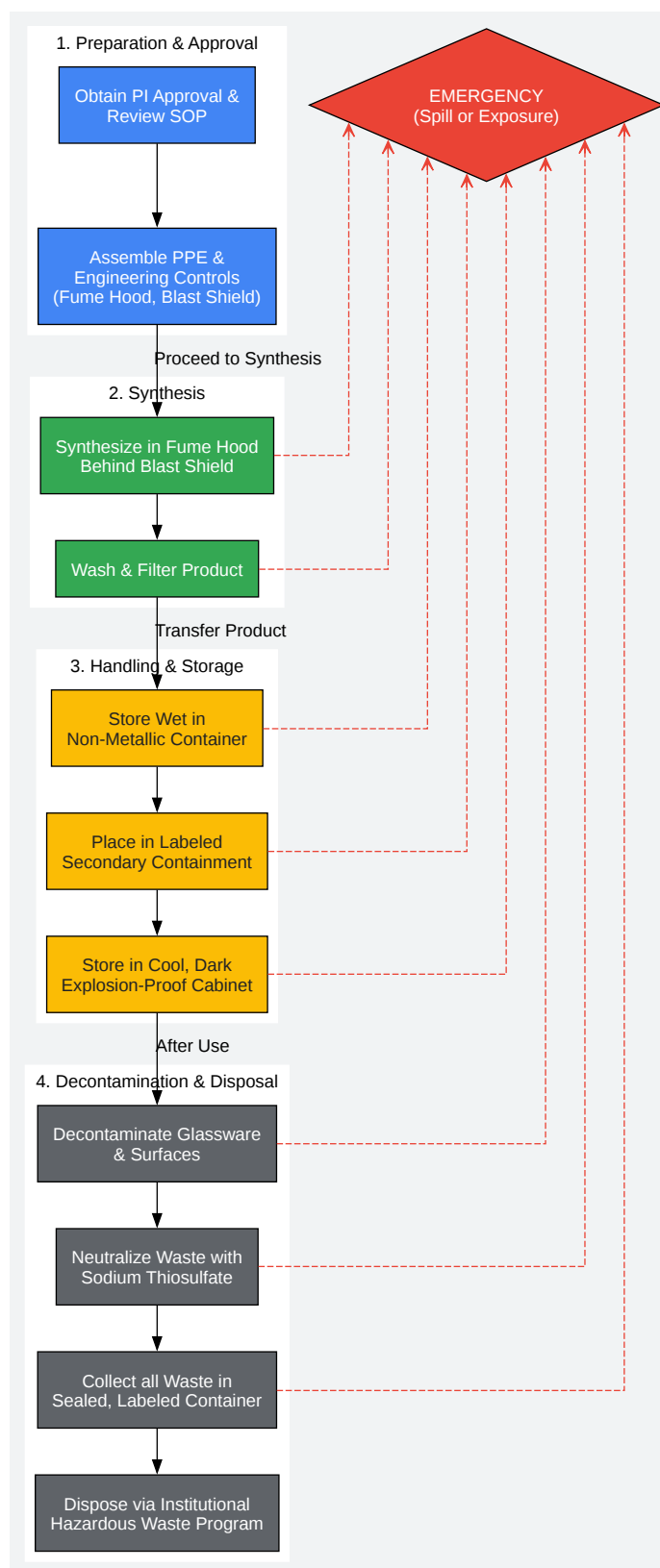
- Containers must be clearly labeled with the chemical name and all relevant hazards[1].
- Store in a designated, cool, dry, and dark area away from incompatible materials[2][8].
- The storage location must be an explosion-proof refrigerator or cabinet[1].
- Storage in sealed containers may lead to pressure buildup and violent rupture[8].

## Spill and Emergency Procedures

- Spill:
  - Notify all personnel in the area and evacuate immediately[1].
  - Restrict access to the spill area[10].
  - From a safe distance, call emergency services (e.g., 911) and your institution's Environmental Health and Safety (EHS) office[1].
  - Do not attempt to clean up a spill of dry mercury **fulminate**. If the spill involves dust, surfaces can be sprayed with water to reduce the explosion hazard[1].
- Exposure:
  - Inhalation: Move the person to fresh air and seek immediate medical attention[1].
  - Skin Contact: Remove contaminated clothing and flush the affected area with copious amounts of water[1]. Seek medical attention if symptoms persist[1].
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present[8]. Seek immediate medical attention[8].
  - Ingestion: Rinse the mouth with water and seek immediate medical attention[1].

## Workflow Visualization

The following diagram illustrates the lifecycle for the safe handling of mercury **fulminate** in a laboratory setting.



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Workflow for Safe Handling of Mercury **Fulminate**.

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